

Introduction: Unveiling the Unique Architecture of a C14 Guerbet Alcohol

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Compound of Interest

Compound Name: 2-Hexyl-1-octanol

Cat. No.: B011351

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2-Hexyl-1-octanol, identified by the CAS number 19780-79-1, is a C14 branched-chain primary alcohol.[1][2][3] It belongs to a significant class of compounds known as Guerbet alcohols, which are characterized by their β -branched structure.[4][5][6] This specific molecular architecture—a hexyl group at the second carbon of an octanol backbone—is the direct result of the Guerbet reaction, a self-condensation of alcohols at elevated temperatures.[4][6][7]

The branching imparts a unique set of physicochemical properties that distinguish **2-hexyl-1-octanol** and other Guerbet alcohols from their linear-chain counterparts.[4][5] Key among these are a significantly lower melting point, rendering them liquid over a broad temperature range, enhanced oxidative and thermal stability, and low volatility.[4][6][8] These attributes make **2-hexyl-1-octanol** a highly versatile and valuable molecule in a multitude of applications, including cosmetics, industrial lubricants, and as a key intermediate in chemical synthesis.[9] This guide provides a comprehensive technical overview of its properties, synthesis, applications, and handling protocols, grounded in established scientific principles and methodologies.

Physicochemical and Spectroscopic Profile

The distinct properties of **2-hexyl-1-octanol** are quantitatively summarized below. These data are essential for predicting its behavior in various formulations and reaction conditions.

Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	19780-79-1	[2] [3]
Molecular Formula	C ₁₄ H ₃₀ O	[1] [2] [10]
Molecular Weight	214.39 g/mol	[1] [2] [11]
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	162 °C at 15 mmHg	[1] [3]
Melting/Freezing Point	13.0 °C (literature)	[10]
Flash Point	110 °C	[1]
Density / Specific Gravity	~0.83 g/cm ³	[2]
Refractive Index	1.4440 to 1.4480	[2] [3]
Solubility	Insoluble in water (predicted)	[1] [12]
logP (Octanol/Water)	4.536 - 5.9 (predicted)	[12] [13]

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural confirmation and purity assessment of **2-hexyl-1-octanol**.

Spectroscopic Data	Value	Source(s)
GC-MS	Mass spectra available in NIST database	[11]
Kovats Retention Index (Polar Column)	2069, 2162	[14] [15]
¹³ C NMR Spectra	Data available via SpectraBase	[16]

Synthesis Pathway: The Guerbet Reaction

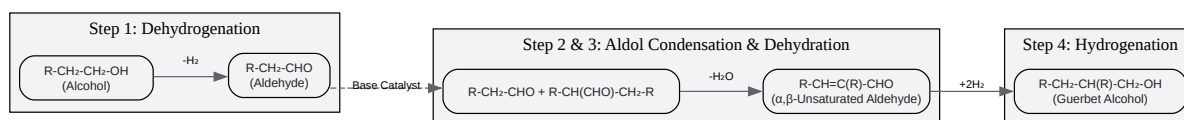
The industrial synthesis of **2-hexyl-1-octanol** is achieved through the Guerbet reaction, a base-catalyzed dimerization of a primary alcohol.[4][7] In this specific case, 1-heptanol would be the starting material to produce C14 Guerbet alcohol, though the reaction can also occur between two different alcohols. The reaction proceeds through a sequence of dehydrogenation, aldol condensation, and subsequent hydrogenation steps.[4]

The mechanism requires a catalyst capable of facilitating both hydrogenation/dehydrogenation and aldol condensation.[4] This dual functionality is crucial for driving the reaction to completion.

Reaction Mechanism

The core mechanism of the Guerbet reaction is a four-step process:

- Dehydrogenation: The primary alcohol is oxidized to its corresponding aldehyde.
- Aldol Condensation: The aldehyde undergoes a base-catalyzed aldol condensation with another molecule of itself.
- Dehydration: The resulting aldol adduct readily dehydrates to form an α,β -unsaturated aldehyde.
- Hydrogenation: The unsaturated aldehyde is hydrogenated, first at the carbon-carbon double bond and then at the carbonyl group, yielding the final β -branched primary alcohol.[4]



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Caption: Guerbet reaction mechanism for branched alcohol synthesis.

Experimental Protocol: Synthesis of 2-Hexyl-decanol (A C16 Analogue)

While a specific protocol for **2-hexyl-1-octanol** (C14) is not readily available, the following procedure for a C16 analogue (2-hexyl-1-decanol) from 1-octanol illustrates the practical application of the Guerbet reaction.[\[17\]](#) The principles are directly transferable.

Objective: Synthesize 2-hexyl-1-decanol from 1-octanol via a catalyzed Guerbet reaction.

Materials:

- 1-octanol (40 g)
- Granular potassium hydroxide (0.6 g, 1.5 wt%)
- Copper-nickel catalyst on a hydrotalcite support (0.4 g)[\[17\]](#)
- Nitrogen gas supply
- Standard laboratory glassware including a five-neck flask, magnetic stirrer, condenser, and a Dean-Stark apparatus.

Procedure:

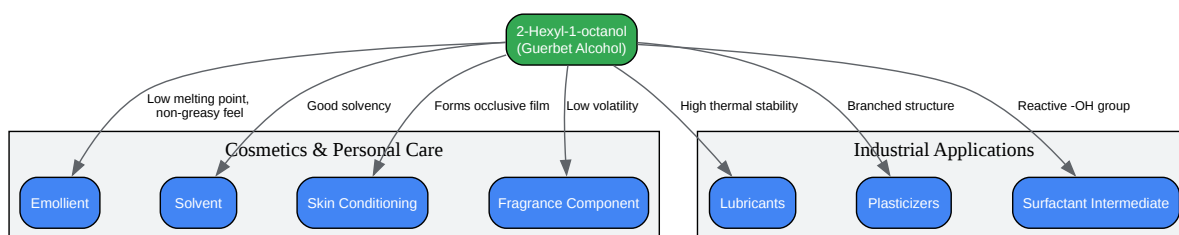
- **Reactor Setup:** Charge a 100 mL five-neck flask with 1-octanol, potassium hydroxide, and the copper-nickel catalyst.[\[17\]](#) Equip the flask with a magnetic stirrer, temperature probe, nitrogen inlet, condenser, and a Dean-Stark trap to collect the water formed during the reaction.[\[17\]](#)
- **Inert Atmosphere:** Purge the system with a steady flow of nitrogen gas (50-60 mL/min) to create an inert environment.
- **Reaction Initiation:** Heat the mixture to the boiling point of 1-octanol (approximately 195 °C) while stirring.[\[17\]](#)
- **Reaction Monitoring:** Maintain the temperature and monitor the reaction progress. Water will be collected in the Dean-Stark trap as the reaction proceeds, providing a visual indicator of

conversion. The reaction can be monitored over several hours.

- Work-up and Purification: Upon completion, the crude reaction mixture is cooled. Post-reaction purification typically involves several steps to remove unreacted starting material, catalysts, and byproducts. These steps may include:
 - Filtration: To remove the solid Cannizzaro soap and heterogeneous catalyst.[6]
 - Vacuum Stripping: To remove any unreacted 1-octanol.[6]
 - Hydrogenation: To reduce any remaining unsaturated intermediates.[6]
- Analysis: The final product composition and purity are analyzed using Gas Chromatography (GC).[17]

Applications and Mechanistic Insights

The unique properties of **2-hexyl-1-octanol** make it a functional ingredient in several high-performance applications.



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Caption: Key application areas for **2-Hexyl-1-octanol**.

- Cosmetics and Personal Care: **2-Hexyl-1-octanol** and similar Guerbet alcohols are prized as emollients in skincare and hair care formulations. The branched structure disrupts the crystalline packing that occurs with linear fatty alcohols, resulting in a product that is liquid at

room temperature and provides a smooth, silky, and non-greasy feel on the skin.[8] It functions as a skin-conditioning agent by forming a non-occlusive film that helps to reduce moisture loss. Its low volatility also makes it a suitable solvent and carrier for fragrance ingredients.

- **Lubricants and Plasticizers:** The excellent thermal stability and low pour point of Guerbet alcohols make them ideal base fluids or additives in the formulation of high-performance lubricants and metalworking fluids.[6] Their branched nature interferes with the alignment of polymer chains, making them effective plasticizers.[4][5]
- **Chemical Intermediate:** The primary alcohol group of **2-hexyl-1-octanol** is a reactive site for further chemical modification.[6] It is a key starting material for the synthesis of Guerbet esters, which are also widely used as emollients and lubricants.[4][5][8] Oxidation of the alcohol yields the corresponding Guerbet acid.[7]

Safety, Handling, and Toxicology

Proper handling of **2-hexyl-1-octanol** is essential in a research and development setting. The following information is synthesized from available Safety Data Sheets (SDS).

- **General Handling:** Handle in a well-ventilated area.[10] Wear suitable protective clothing, including chemical-impermeable gloves and eye/face protection.[10] Avoid contact with skin and eyes and prevent the formation of aerosols or mists.[10] Use non-sparking tools and take measures to prevent electrostatic discharge.[10][18]
- **Storage:** Store in a cool, dry, and well-ventilated place in tightly closed containers.[18] Keep away from all sources of ignition, including heat, sparks, and open flames.[18]
- **First Aid Measures:**
 - **Inhalation:** Move the individual to fresh air. If symptoms persist, seek medical attention.[10][18]
 - **Skin Contact:** Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water.[18] Skin contact may cause inflammation, itching, or redness.[1]

- Eye Contact: Rinse cautiously with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[18]
- Ingestion: Rinse mouth. Do not induce vomiting. Seek medical advice if feeling unwell.[18]
- Fire-Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire. [10] Wear self-contained breathing apparatus (SCBA) if necessary.[10]
- Toxicological Profile: Detailed toxicological data for this specific compound is limited. It is generally considered to have low irritation potential.[6] However, as with any chemical, unnecessary exposure should be avoided. Some safety data sheets indicate it can be harmful in contact with skin.[18]

Conclusion

2-Hexyl-1-octanol is a prime example of how molecular architecture dictates function. As a Guerbet alcohol, its β -branched structure confers a set of highly desirable properties, including a low melting point, high stability, and excellent emollient characteristics. These attributes are a direct consequence of the Guerbet reaction, a robust and scalable synthesis route. For researchers and drug development professionals, **2-hexyl-1-octanol** offers a versatile platform—whether as a high-performance excipient in topical formulations, a stable solvent, or a foundational intermediate for the synthesis of novel esters and other derivatives. A thorough understanding of its physicochemical properties and safety protocols is paramount to leveraging its full potential in advanced applications.

References

- A Review of Guerbet Alcohols and Their Esters: Synthesis, Applications, and Future Perspectives. (n.d.). MDPI.
- Chemical Properties of **2-Hexyl-1-octanol** (CAS 19780-79-1). (n.d.). Cheméo.
- 2-hexyl-octan-1-ol. (n.d.). Terra Mater.
- A Review of Guerbet Alcohols and Their Esters: Synthesis, Applications, and Future Perspectives. (2025). PubMed.
- O'Lenick, A. J., Jr. (n.d.). A Review of Guerbet Chemistry. Scientific Spectator.
- Guerbet Alcohols, Ideal Substrates for the Sustainable Production of Branched Esters. (n.d.). MDPI.
- Guerbet Compounds. (2019). AOCS.

- HEXYLDECANOL. (n.d.). Ataman Kimya.
- **2-Hexyl-1-octanol** | C₁₄H₃₀O. (n.d.). PubChem - NIH.
- 2-Hexyl-1-n-octanol 19780-79-1. (n.d.). Tokyo Chemical Industry UK Ltd.
- The Role of 2-Hexyl-1-decanol in Sustainable Personal Care. (n.d.). NINGBO INNO PHARMCHEM CO.,LTD.
- **2-Hexyl-1-octanol**. (n.d.). NIST WebBook - National Institute of Standards and Technology.
- **2-Hexyl-1-octanol**. (n.d.). NIST WebBook.
- **2-Hexyl-1-octanola**. (n.d.). NMPPDB.
- **2-Hexyl-1-octanol**. (n.d.). Cheméo.

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Sources

- 1. aksci.com [aksci.com]
- 2. labproinc.com [labproinc.com]
- 3. 2-HEXYL-1-OCTANOL | 19780-79-1 [chemicalbook.com]
- 4. mdpi.com [mdpi.com]
- 5. A Review of Guerbet Alcohols and Their Esters: Synthesis, Applications, and Future Perspectives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. scientificspectator.com [scientificspectator.com]
- 7. aocs.org [aocs.org]
- 8. Guerbet Alcohols, Ideal Substrates for the Sustainable Production of Branched Esters [mdpi.com]
- 9. 2-hexyl-octan-1-ol - Terra Mater [terra-mater.be]
- 10. chemicalbook.com [chemicalbook.com]
- 11. 2-Hexyl-1-octanol [webbook.nist.gov]
- 12. 2-Hexyl-1-octanol (CAS 19780-79-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 13. nmppdb.com.ng [nmppdb.com.ng]

- 14. 2-Hexyl-1-octanol [webbook.nist.gov]
- 15. chemeo.com [chemeo.com]
- 16. 2-Hexyl-1-octanol | C₁₄H₃₀O | CID 545551 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. 2-Hexyl-1-decanol synthesis - chemicalbook [chemicalbook.com]
- 18. fishersci.com [fishersci.com]
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